

# Personal protective equipment for handling A-987306

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## Compound of Interest

Compound Name: A-987306

Cat. No.: B560269

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## Essential Safety and Handling Guide for A-987306

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for handling the potent and selective histamine H4 receptor antagonist, **A-987306**. The following procedural guidance is based on available safety data sheets and product information for laboratory research use.

## Hazard Identification and Physicochemical Properties

**A-987306** is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation. It may also cause respiratory irritation.<sup>[1]</sup>

Quantitative Data Summary:

Property	Value	Source
Molecular Weight	327.42 g/mol	R&D Systems
Formula	C <sub>18</sub> H <sub>25</sub> N <sub>5</sub> O	R&D Systems
pKi (human H4 receptor)	8.24	R&D Systems
pKi (rat H4 receptor)	8.47	R&D Systems
ED <sub>50</sub> (in vivo)	42 µmol/kg (intraperitoneal)	R&D Systems
Solubility in DMSO	100 mM	R&D Systems
Solubility in Ethanol	100 mM	R&D Systems
Acute Oral Toxicity	Category 4	Sigma-Aldrich[1]
Acute Inhalation Toxicity	Category 4	Sigma-Aldrich[1]
Acute Dermal Toxicity	Category 4	Sigma-Aldrich[1]
Skin Irritation	Category 2	Sigma-Aldrich[1]
Eye Irritation	Category 2A	Sigma-Aldrich[1]

## Personal Protective Equipment (PPE)

Due to the hazardous nature of **A-987306**, the following personal protective equipment is mandatory when handling this compound.

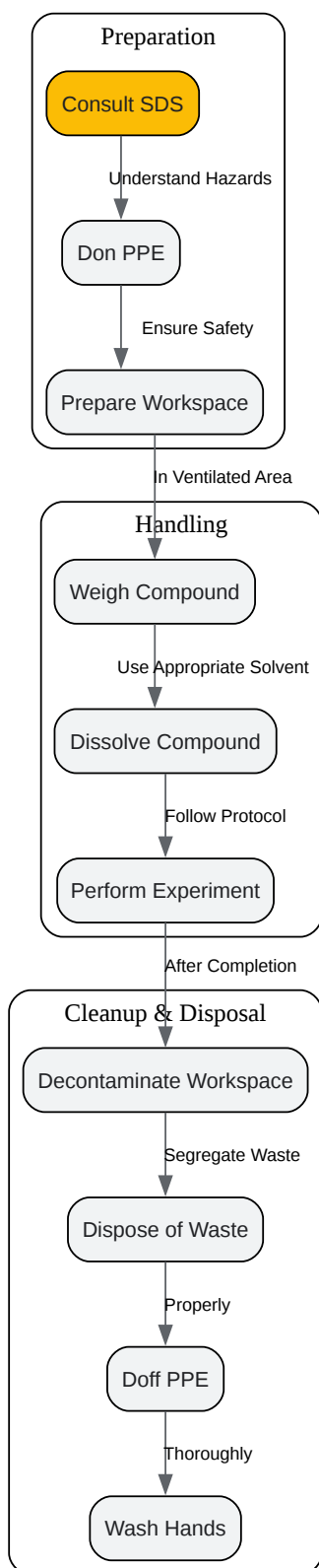
PPE Requirements:

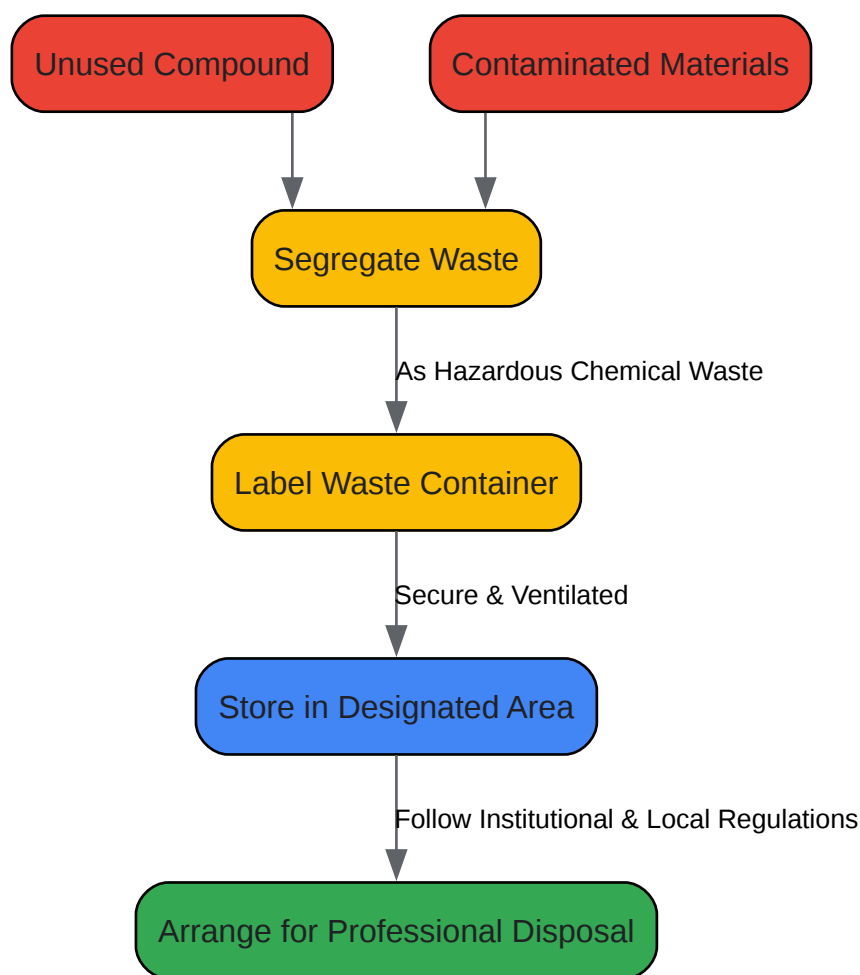
Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield.
Hand Protection	Compatible chemical-resistant gloves.
Skin and Body Protection	A protective lab coat, and additional protective clothing as necessary to prevent skin contact.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if dusts are generated or if working outside of a ventilated enclosure.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **A-987306** in a laboratory setting.

Experimental Workflow for Handling **A-987306**:





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## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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